

Cycloeucalenone: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Cycloeucalenone

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Introduction

Cycloeucalenone is a naturally occurring pentacyclic triterpenoid ketone.^{[1][2]} As a member of the cycloartane family, it is characterized by a distinctive cyclopropane ring fused to the steroid nucleus at the C-9 and C-10 positions. This compound has been isolated from various plant species, including *Tinospora crispa*, *Melia azedarach*, and the peel of *Musa paradisiaca* (banana).^{[2][3]} Scientific interest in **cycloeucalenone** is growing due to its potential biological activities, which include leishmanicidal and mild cardiotonic effects. This guide provides a comprehensive overview of the known physical and chemical properties of **cycloeucalenone**, detailed experimental protocols for its isolation and characterization, and a discussion of its biological significance.

Physical and Chemical Properties

The physicochemical properties of **cycloeucalenone** are crucial for its handling, formulation, and mechanism of action in biological systems. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₈ O	[1][2]
Molecular Weight	424.7 g/mol	[1][2]
IUPAC Name	(1S,3R,7S,8S,11S,12S,15R,16R)-7,12,16-trimethyl-15-[(2R)-6-methyl-5-methylideneheptan-2-yl]pentacyclo[9.7.0.0 ^{1,3} .0 ^{3,8} .0 ^{12,16}]octadecan-6-one	[1]
CAS Number	1255-12-5	[1]
Appearance	Not explicitly reported, but related triterpenoids are often crystalline solids.	
Melting Point	Data not available. For comparison, the related compound 2,6-Bis(2-thienylmethylene)cyclohexanone has a melting point of 142-143 °C.[4]	
Boiling Point	Data not available. The estimated boiling point of the related compound cycloeucalenol is 508.00 °C at 760.00 mm Hg.[5]	
Solubility	While specific data for cycloeucalenone is limited, as a largely nonpolar molecule, it is expected to be soluble in organic solvents such as dimethyl sulfoxide (DMSO), acetonitrile, chloroform, and ethyl acetate.[3] It is likely sparingly soluble in water.	

Spectroscopic Data

The structural elucidation of **cycloeucalenone** relies heavily on modern spectroscopic techniques. Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive method for determining its complex three-dimensional structure.^[3] Infrared (IR) spectroscopy provides information about its functional groups, and Mass Spectrometry (MS) confirms its molecular weight and fragmentation pattern.

Technique	Key Observations	Reference
^1H NMR	Specific chemical shifts and coupling constants reveal the proton environment within the molecule. Data for the closely related cycloeucalenol is available and can serve as a reference.	[6]
^{13}C NMR	The carbon skeleton is characterized by a unique set of chemical shifts. The spectrum of cycloeucalenol shows a range of signals corresponding to its 30 carbon atoms.	[6]
IR Spectroscopy	The spectrum is expected to show a strong absorption band characteristic of a ketone carbonyl (C=O) stretch, typically around 1715 cm^{-1} .	[7]
Mass Spectrometry (GC-MS)	The mass spectrum confirms the molecular weight of 424.7 g/mol and provides a characteristic fragmentation pattern that aids in structural identification. A GC-MS spectrum is available on PubChem.	[2]

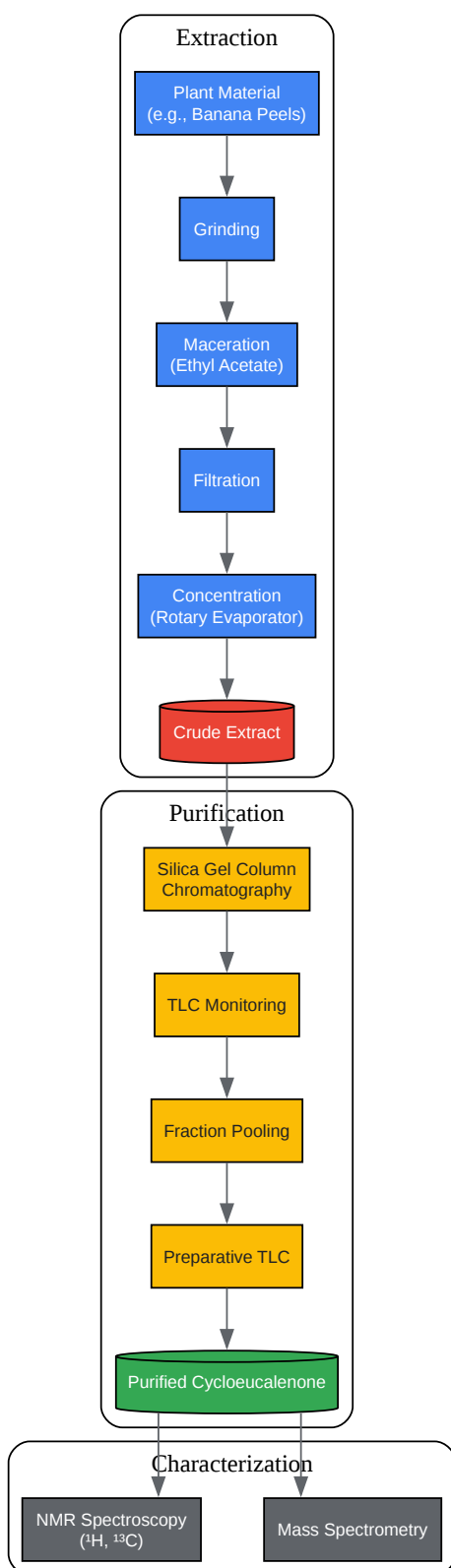
Experimental Protocols

The isolation and purification of **cycloeucalenone** from natural sources are critical steps for its further study. The following protocol is a generalized procedure based on methodologies reported for the isolation of **cycloeucalenone** and related triterpenoids.

Protocol: Isolation and Purification of **Cycloeucalenone** from Plant Material

- Plant Material Preparation and Extraction:
 - Collect and air-dry the plant material (e.g., banana peels, plant stems) to a constant weight.
 - Grind the dried material into a fine powder.
 - Perform a maceration extraction using an organic solvent such as ethyl acetate. This involves soaking the powdered material in the solvent for an extended period (e.g., 72 hours) at room temperature, followed by filtration.
 - Concentrate the resulting filtrate using a rotary evaporator under reduced pressure to yield a crude extract.
- Chromatographic Purification:
 - Column Chromatography:
 - Prepare a silica gel column packed with a slurry in a non-polar solvent like n-hexane.
 - Dissolve the crude extract in a minimal amount of a suitable solvent (e.g., chloroform) and adsorb it onto a small amount of silica gel.
 - After evaporating the solvent, load the dried, adsorbed sample onto the top of the column.
 - Elute the column with a solvent gradient of increasing polarity, starting with 100% n-hexane and gradually increasing the proportion of ethyl acetate.
 - Collect fractions and monitor them by Thin Layer Chromatography (TLC).
 - Pool the fractions containing the compound of interest based on their TLC profiles.
 - Preparative Thin Layer Chromatography (pTLC):
 - For further purification, the pooled fractions can be subjected to pTLC.

- Apply the concentrated fraction as a band onto a pTLC plate and develop it with an appropriate solvent system.
 - Scrape the band corresponding to **cycloeucalenone** from the plate.
 - Elute the compound from the silica gel using a polar solvent like ethyl acetate or methanol.
 - Filter to remove the silica gel and concentrate the filtrate to obtain the purified **cycloeucalenone**.
- Characterization:
 - Confirm the identity and purity of the isolated **cycloeucalenone** using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and Mass Spectrometry.



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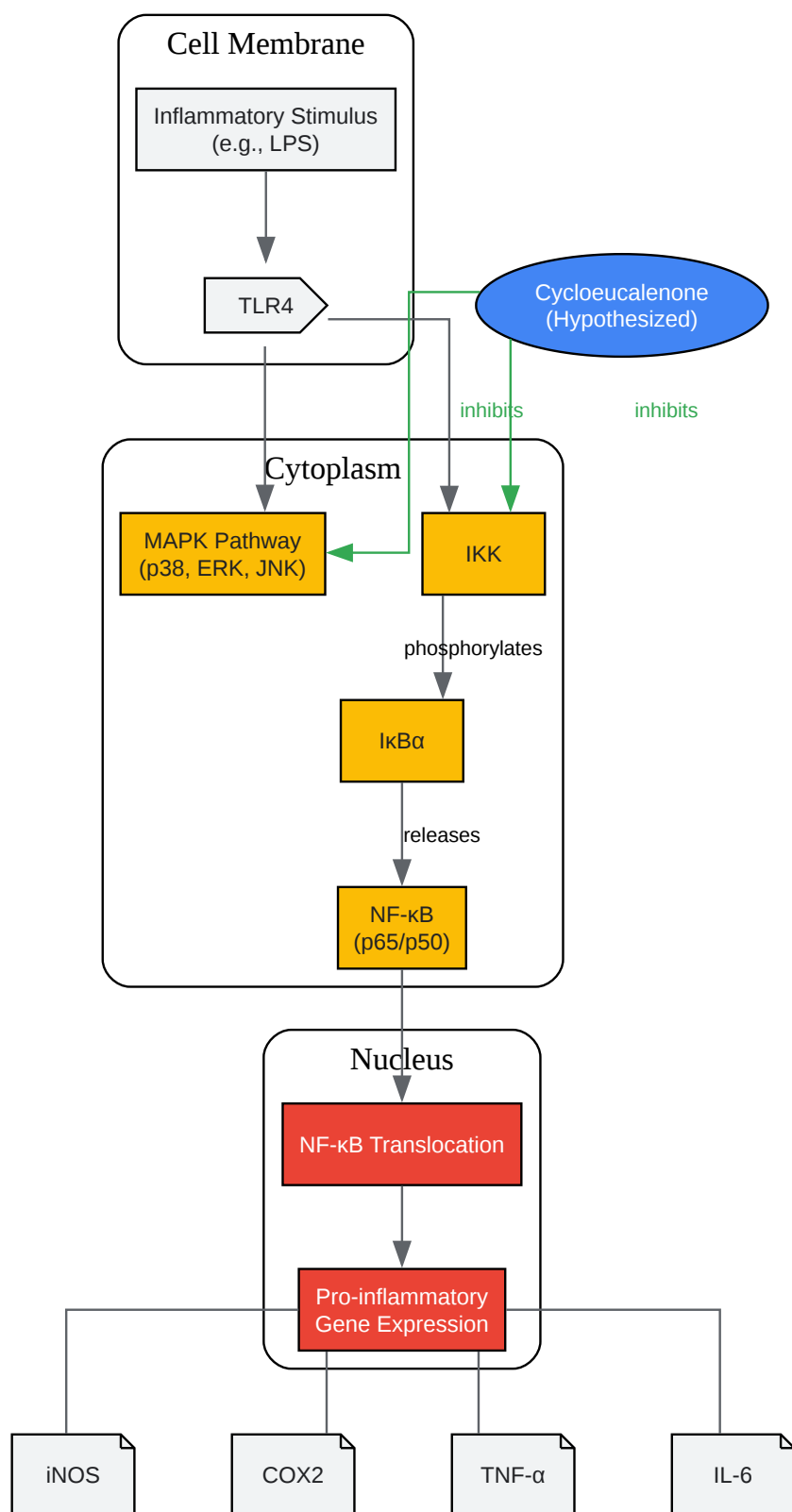
Caption: Experimental workflow for the isolation and characterization of **Cycloeucalenone**.

Biological Activity and Signaling Pathways

Cycloeucalenone has demonstrated notable biological activities that are of interest to the drug development community.

- **Leishmanicidal Activity:** Studies have shown that **cycloeucalenone** exhibits action against the protozoan parasite *Leishmania infantum chagasi*.^[3] This finding supports the traditional use of plants containing this compound for treating leishmaniasis.^[3] The mechanism of its leishmanicidal action is an active area of research but may involve the disruption of the parasite's mitochondrial function or other essential metabolic pathways.^{[8][9]}
- **Cardiotonic Effects:** Research on **cycloeucalenone** isolated from *Tinospora crispa* has indicated that it produces mild cardiotonic effects.

While the specific signaling pathways modulated by **cycloeucalenone** are not yet fully elucidated, the anti-inflammatory properties of the structurally similar compound, cycloeucalenol, have been hypothesized to occur through the inhibition of the NF- κ B and MAPK signaling pathways.^[1] Given the structural similarity, it is plausible that **cycloeucalenone** could exert anti-inflammatory effects through a similar mechanism.



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Caption: Hypothesized anti-inflammatory signaling pathway for **Cycloeucalenone**.

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